

In-Depth Technical Guide: Humic Acid Sodium Salt (CAS 68131-04-4)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Humic acid sodium salt

Cat. No.: B1343089

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For Researchers, Scientists, and Drug Development Professionals

Introduction

CAS number 68131-04-4 identifies **Humic Acid Sodium Salt**, also known as Sodium Humate. This substance is not a single, well-defined molecule but rather a complex, heterogeneous mixture of macromolecular organic compounds.^[1] These compounds are formed from the natural decomposition of plant and animal materials and are a principal component of humic substances found in soil, peat, and coal.^{[1][2]} The structural complexity and chemical reactivity of **humic acid sodium salt** make it a subject of interest in various scientific and industrial fields, including agriculture, environmental remediation, and potentially, drug development.^{[1][2]}

The molecular structure is characterized by a variety of functional groups, including carboxylic acids, phenols, and alcohols, which contribute to its ability to form complexes with metal ions.^[1] While some sources may provide a simplified molecular formula such as C₉H₈Na₂O₄ and the corresponding IUPAC name "disodium;bicyclo[2.2.1]hept-5-ene-2,3-dicarboxylate," it is crucial to understand that this represents a single, small component of a much larger and more complex mixture.^{[3][4]}

Physicochemical Properties

Humic acid sodium salt is typically a black crystalline powder or granule.^{[5][6]} Its physical and chemical properties can vary depending on the source and extraction method.

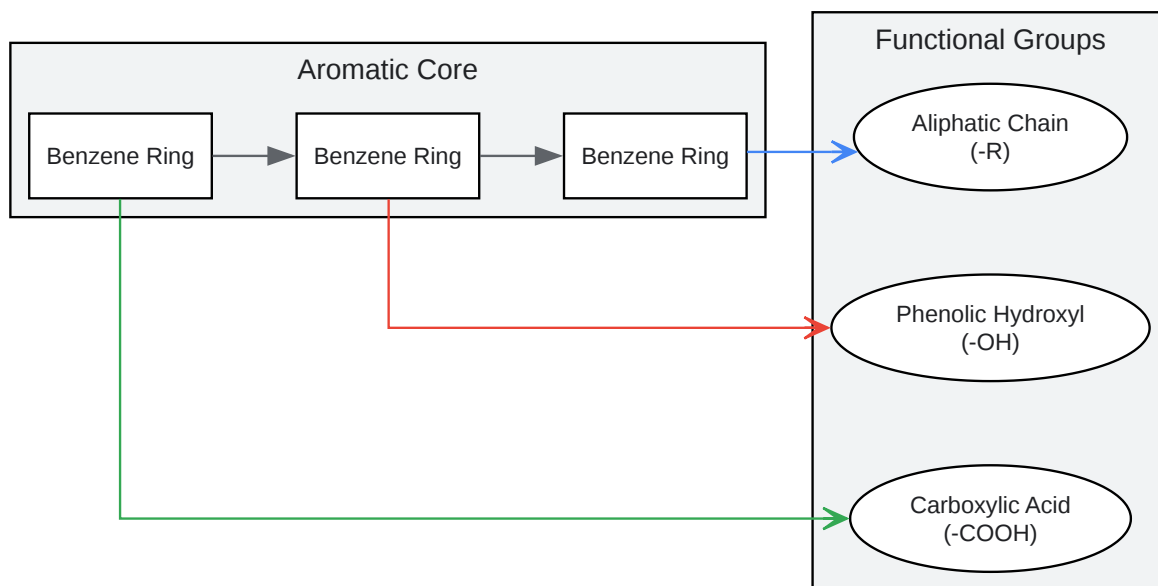
Property	Value	Reference
Appearance	Black crystalline powder or granules	[5][6]
Melting Point	>300 °C	[5][6][7][8]
Solubility	Soluble in water	[1][2][8]
Molecular Formula	Variable; C ₉ H ₈ Na ₂ O ₄ is a simplified representation	[3][4][8][9]
Molecular Weight	Variable; 226.14 g/mol for the simplified formula	[3][8][9]
pH (of solution)	9-10	[4]
Loss on Drying	≤ 15%	[4]

Structure and Composition

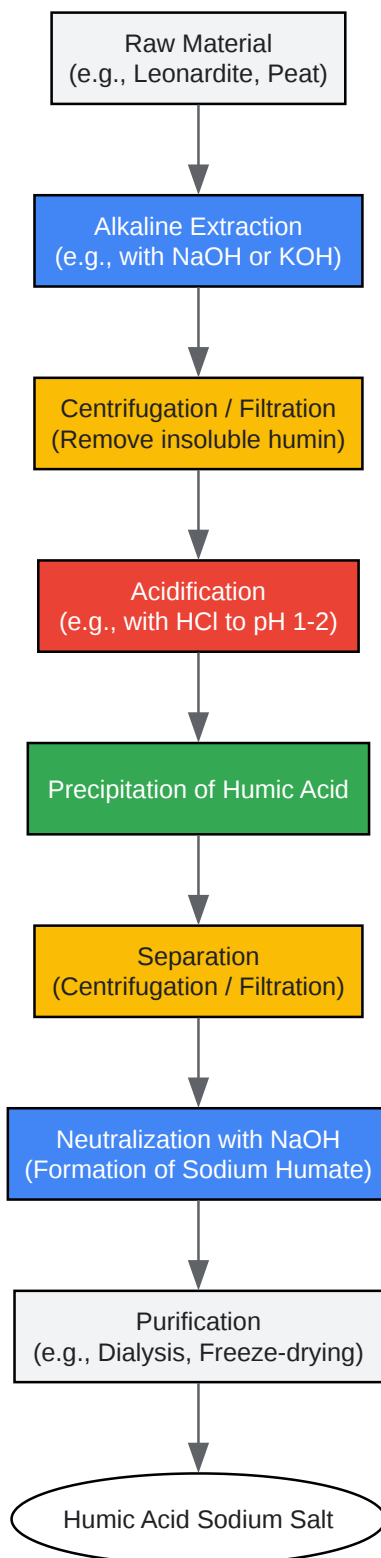
The exact structure of **humic acid sodium salt** is not definitively known and is considered to be a supramolecular assembly of smaller molecules. It is generally understood to consist of an aromatic core with numerous aliphatic side chains. The core is rich in phenolic and carboxylic acid functional groups, which are deprotonated in the sodium salt form, contributing to its water solubility.[1] The composition also includes polysaccharides, proteins, simple phenols, and chelated metal ions.

Due to the complex and variable nature of this material, a single structural representation is not accurate. The diagram below illustrates a simplified, representative fragment of a humic acid molecule to visualize the key functional groups.

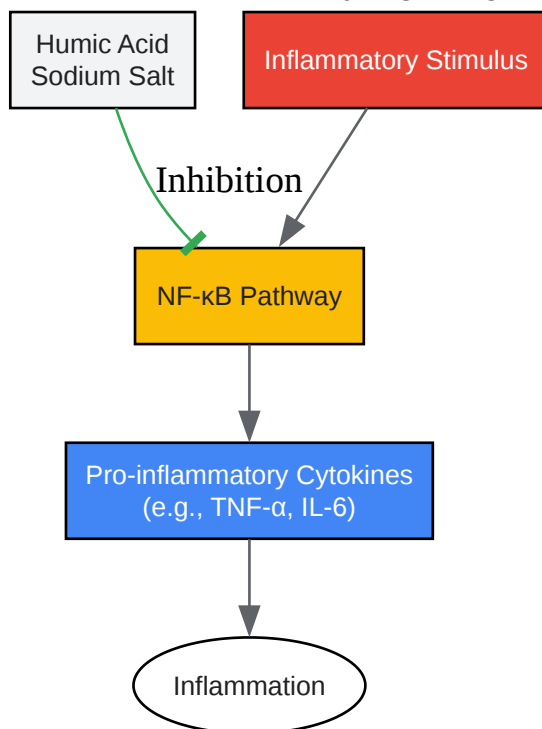
Simplified Humic Acid Fragment Structure



General Extraction Workflow for Humic Acid Sodium Salt



Hypothetical Anti-Inflammatory Signaling Pathway



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References

- 1. CAS 68131-04-4: Humic acids, sodium salts | CymitQuimica [cymitquimica.com]
- 2. Sodium Humate BP EP USP CAS 68131-04-4 Manufacturers and Suppliers - Price - Fengchen [fengchengroup.com]
- 3. scbt.com [scbt.com]
- 4. 041748.22 [thermofisher.com]
- 5. Humic acid sodium salt 68131-04-4 - Manufacturers & Suppliers in India with worldwide shipping. [ottokemi.com]
- 6. Humic acid sodium salt | 68131-04-4 [chemicalbook.com]

- 7. fishersci.com [fishersci.com]
- 8. jnfuturechemical.com [jnfuturechemical.com]
- 9. CAS RN 68131-04-4 | Fisher Scientific [fishersci.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Humic Acid Sodium Salt (CAS 68131-04-4)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1343089#cas-number-68131-04-4-properties-and-structure]

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